Investigating the Cellular Signaling Cascades Modulated by Prolyl-tyrosine: A Technical Guide

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Compound of Interest

Compound Name:	*Prolyl-tyrosine*
CAS No.:	*19786-36-8*
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Abstract

The dipeptide **Prolyl-tyrosine** (Tyr-Pro) has emerged as a bioactive molecule with significant potential in cellular metabolism and neuroscience. Its ability to traverse the blood-brain barrier and exert effects on cognitive function has spurred interest in its underlying molecular mechanisms. This in-depth technical guide provides a comprehensive framework for researchers, scientists, and drug development professionals to investigate the cell signaling pathways affected by **Prolyl-tyrosine**. We will delve into its known interactions with the adiponectin receptor 1 (AdipoR1) and the subsequent activation of AMP-activated protein kinase (AMPK), and provide detailed, field-proven methodologies to explore its potential influence on downstream pathways, including PI3K/Akt, MAPK/ERK, and mTOR. This guide is designed to be a practical resource, offering not just protocols, but the scientific rationale behind experimental choices to ensure robust and reproducible findings.

Introduction: The Emerging Significance of **Prolyl-tyrosine**

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Prolyl-tyrosine (Tyr-Pro) is a dipeptide that has garnered considerable attention for its diverse biological activities. Notably, studies have demonstrated its ability to cross the blood-brain barrier, leading to its accumulation in key brain regions such as the hippocampus and cortex[1]. This characteristic underpins its observed effects on improving memory and cognitive function[1]. At the cellular level, **Prolyl-tyrosine** has been identified as an agonist for the adiponectin receptor 1 (AdipoR1)[2]. This interaction is a critical initiating event that triggers a cascade of intracellular signaling events, with the activation of AMP-activated protein kinase (AMPK) being a key consequence[1][2]. AMPK is a central regulator of cellular energy homeostasis, and its activation by **Prolyl-tyrosine** suggests a profound impact on cellular metabolism, including increased ATP availability.

This guide will provide a structured approach to dissecting the signaling network downstream of **Prolyl-tyrosine**'s initial interaction with AdipoR1 and AMPK activation. We will explore the potential crosstalk with other major signaling hubs, namely the PI3K/Akt, MAPK/ERK, and mTOR pathways, providing the experimental tools to validate these connections.

The Primary Signaling Axis: **Prolyl-tyrosine**, AdipoR1, and AMPK Activation

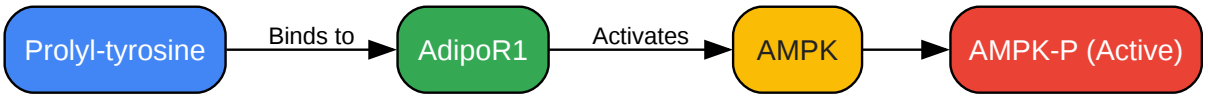
The initial and most well-characterized signaling event triggered by **Prolyl-tyrosine** is the activation of the AdipoR1/AMPK pathway.

- AdipoR1 Engagement: **Prolyl-tyrosine** acts as an agonist for AdipoR1, a seven-transmembrane receptor[2]. This interaction is the primary mechanism by which the dipeptide initiates its intracellular signaling cascade.

- AMPK Activation: Upon binding of **Prolyl-tyrosine** to AdipoR1, a conformational change in the receptor leads to the recruitment and activation of AMPK[1][2]. AMPK is a heterotrimeric protein kinase that acts as a cellular energy sensor. Its activation is a critical event that orchestrates a metabolic shift towards energy production and conservation. The activation of AMPK is typically assessed by measuring the phosphorylation of its catalytic α-subunit at Threonine 172.

The following diagram illustrates this primary signaling event:

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Figure 1: Prolyl-tyrosine activates AMPK via AdipoR1.

Investigating Downstream Signaling Pathways

The activation of AMPK by **Prolyl-tyrosine** opens up the possibility of crosstalk with several other critical signaling pathways that govern cell growth, proliferation, survival, and metabolism. This section provides the rationale and experimental workflows to investigate the influence of **Prolyl-tyrosine** on the PI3K/Akt, MAPK/ERK, and mTOR pathways.

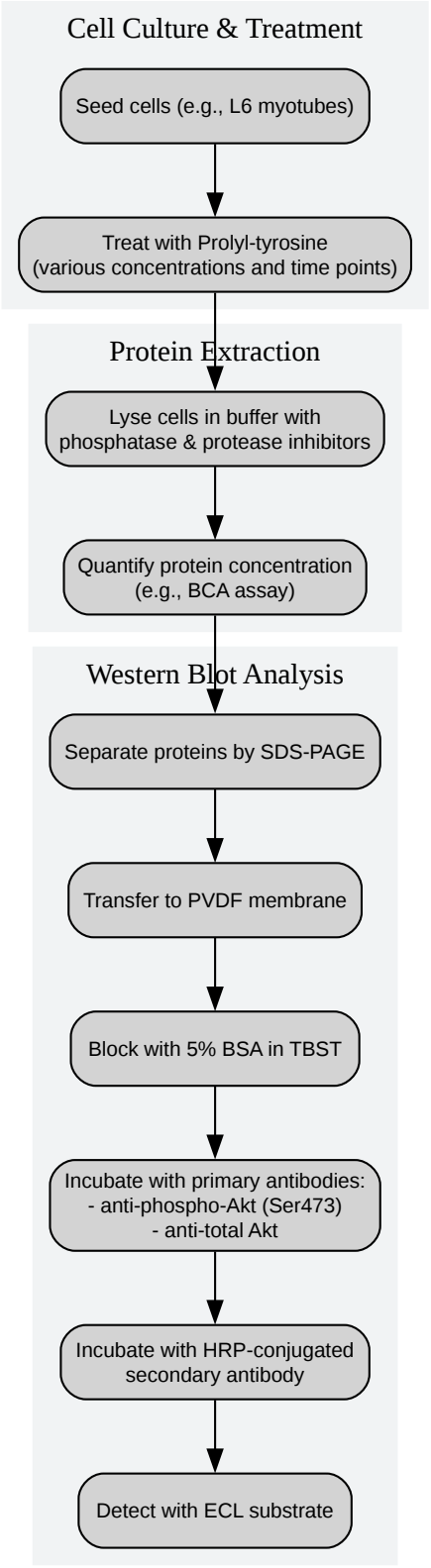
The PI3K/Akt Pathway: A Nexus for Cell Survival and Growth

The Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway is a central regulator of cell survival, proliferation, and metabolism[1][3]. There is evidence to suggest that AMPK can exert dual regulatory effects on the PI3K pathway, both stimulating PI3K/Akt and inhibiting mTOR/S6K[4]. Furthermore, adiponectin, the natural ligand for AdipoR1, has been shown to activate the PI3K/Akt pathway[5]. Therefore, it is plausible that **Prolyl-tyrosine**, as an AdipoR1 agonist, could modulate this pathway.

Experimental Workflow: Assessing Akt Activation

The activation of the PI3K/Akt pathway is most commonly assessed by measuring the phosphorylation of Akt at Serine 473 and/or Threonine 308.

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Figure 2: Workflow for assessing Akt phosphorylation.

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Detailed Protocol: Western Blot for Phospho-Akt (Ser473)

- Cell Culture and Treatment:
  - Seed appropriate cells (e.g., L6 myotubes, neuronal cells) in 6-well plates and grow to 70-80% confluency.
  - Starve cells in serum-free media for 4-6 hours prior to treatment.
  - Treat cells with varying concentrations of **Prolyl-tyrosine** (e.g., 1, 10, 50 µM) for different time points (e.g., 15, 30, 60 minutes). Include a vehicle control (e.g., sterile water or PBS).
- Protein Extraction:
  - Wash cells twice with ice-cold PBS.
  - Lyse cells on ice with RIPA buffer supplemented with protease and phosphatase inhibitor cocktails.
  - Scrape cells and collect lysates. Centrifuge at 14,000 x g for 15 minutes at 4°C.
  - Collect the supernatant and determine protein concentration using a BCA assay.
- Western Blotting:
  - Load equal amounts of protein (20-30 µg) per lane on an SDS-PAGE gel.
  - Transfer proteins to a PVDF membrane.
  - Block the membrane with 5% BSA in TBST for 1 hour at room temperature.
  - Incubate the membrane overnight at 4°C with a primary antibody specific for phospho-Akt (Ser473) (typically at a 1:1000 dilution in 5% BSA/TBST).
  - Wash the membrane three times with TBST.
  - Incubate with an HRP-conjugated secondary antibody (1:2000-1:5000 dilution in 5% BSA/TBST) for 1 hour at room temperature.

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- Wash the membrane three times with TBST.
- Detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- Strip the membrane and re-probe with an antibody for total Akt to normalize for protein loading.

Data Presentation: Quantitative Analysis of Akt Phosphorylation

Treatment Group	Concentration	p-Akt (Ser473) / Total Akt Ratio (Fold Change vs. Control)
Vehicle Control	-	1.0
Prolyl-tyrosine	1 µM	Value
Prolyl-tyrosine	10 µM	Value
Prolyl-tyrosine	50 µM	Value

Table 1: Example data table for quantifying Akt phosphorylation.

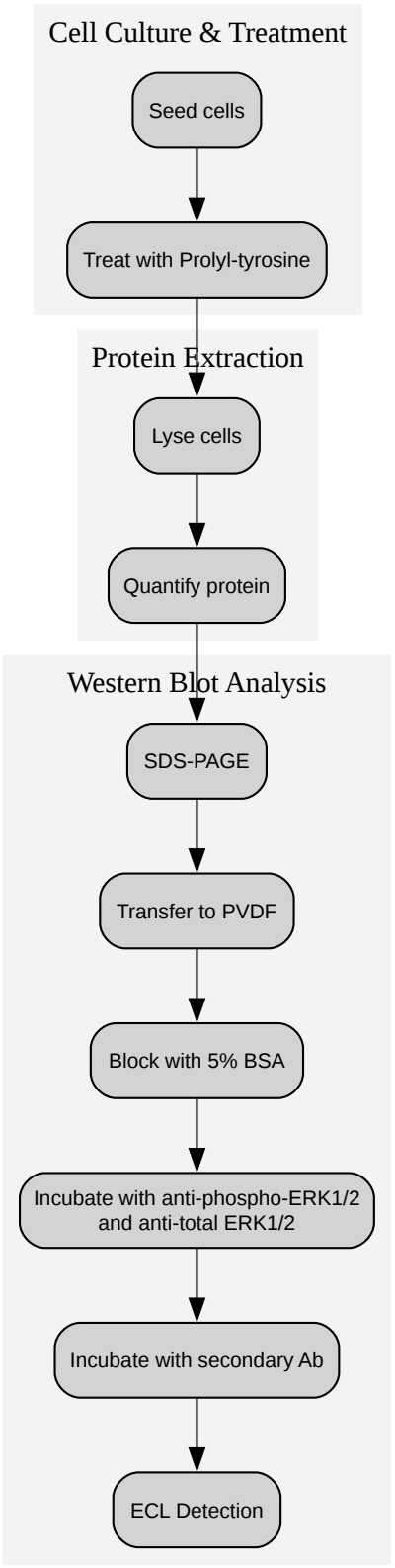
The MAPK/ERK Pathway: Regulating Proliferation and Differentiation

The Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-regulated kinase (ERK) pathway is another crucial signaling cascade that regulates a wide range of cellular processes, including proliferation, differentiation, and survival[6][7]. Adiponectin has been shown to activate the ERK1/2 pathway through AdipoR1 and AdipoR2[8][9]. Given that **Prolyl-tyrosine** is an AdipoR1 agonist, it is pertinent to investigate its effect on ERK activation.

Experimental Workflow: Assessing ERK Activation

The activation of the MAPK/ERK pathway is commonly determined by measuring the phosphorylation of ERK1/2 at Threonine 202/Tyrosine 204.

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Figure 3: Workflow for assessing ERK1/2 phosphorylation.

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Detailed Protocol: Western Blot for Phospho-ERK1/2 (Thr202/Tyr204)

The protocol is largely similar to that for phospho-Akt. The key difference lies in the primary antibodies used.

- Cell Culture, Treatment, and Protein Extraction: Follow steps 1 and 2 as described for the phospho-Akt protocol.
- Western Blotting:
  - Follow the general western blotting procedure.
  - Incubate the membrane overnight at 4°C with a primary antibody specific for phospho-ERK1/2 (Thr202/Tyr204) (typically at a 1:1000 to 1:2000 dilution in 5% BSA/TBST)[10][11].
  - Proceed with washing, secondary antibody incubation, and detection as previously described.
  - Strip and re-probe with an antibody for total ERK1/2 for normalization.

Data Presentation: Quantitative Analysis of ERK1/2 Phosphorylation

Treatment Group	Time (min)	p-ERK1/2 / Total ERK1/2 Ratio (Fold Change vs. t=0)
Prolyl-tyrosine (10 µM)	0	1.0
Prolyl-tyrosine (10 µM)	5	Value
Prolyl-tyrosine (10 µM)	15	Value
Prolyl-tyrosine (10 µM)	30	Value
Prolyl-tyrosine (10 µM)	60	Value

Table 2: Example data table for a time-course analysis of ERK1/2 phosphorylation.

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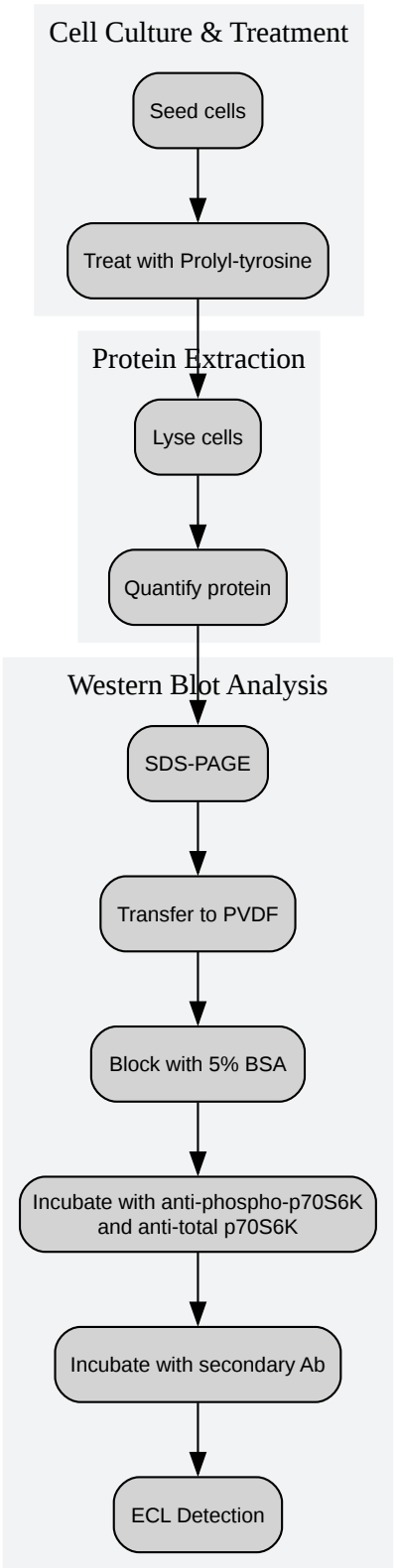
The mTOR Pathway: A Master Regulator of Cell Growth and Metabolism

The mechanistic target of rapamycin (mTOR) is a serine/threonine kinase that exists in two distinct complexes, mTORC1 and mTORC2, and acts as a central regulator of cell growth, proliferation, and metabolism[12]. AMPK is a known negative regulator of mTORC1[8]. Therefore, the activation of AMPK by **Prolyl-tyrosine** could lead to the inhibition of mTORC1 signaling.

Experimental Workflow: Assessing mTORC1 Activation

The activity of mTORC1 is often assessed by measuring the phosphorylation of its downstream targets, such as p70 S6 Kinase (p70S6K) at Threonine 389 and 4E-Binding Protein 1 (4E-BP1) at Threonine 37/46.

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Figure 4: Workflow for assessing mTORC1 activity.

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Detailed Protocol: Western Blot for Phospho-p70S6K (Thr389)

- Cell Culture, Treatment, and Protein Extraction: Follow steps 1 and 2 as described for the phospho-Akt protocol.
- Western Blotting:
  - Follow the general western blotting procedure.
  - Incubate the membrane overnight at 4°C with a primary antibody specific for phospho-p70S6K (Thr389) (typically at a 1:1000 dilution in 5% BSA/TBST)[3][6][13].
  - Proceed with washing, secondary antibody incubation, and detection as previously described.
  - Strip and re-probe with an antibody for total p70S6K for normalization.

Data Presentation: Quantitative Analysis of p70S6K Phosphorylation

Treatment Group	Concentration	p-p70S6K (T389) / Total p70S6K Ratio (Fold Change vs. Control)
Vehicle Control	-	1.0
Prolyl-tyrosine	1 µM	Value
Prolyl-tyrosine	10 µM	Value
Prolyl-tyrosine	50 µM	Value

Table 3: Example data table for quantifying p70S6K phosphorylation.

Investigating Direct Effects on Tyrosine Kinases and Phosphatases

Given that **Prolyl-tyrosine** contains a tyrosine residue, it is prudent to investigate whether it has any direct inhibitory or activating effects on protein tyrosine kinases (PTKs) or protein

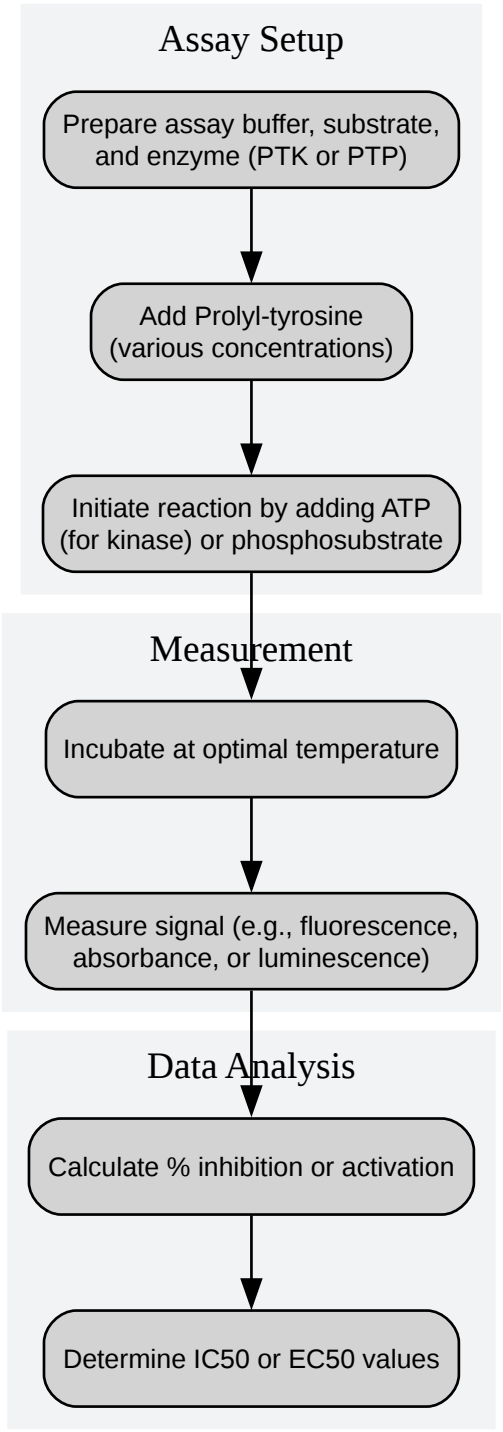
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tyrosine phosphatases (PTPs).

Experimental Workflow: In Vitro Kinase and Phosphatase Assays

Commercially available in vitro assay kits provide a straightforward method to screen for such direct effects.

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Figure 5: General workflow for in vitro kinase/phosphatase assays.

Protocol Outline: In Vitro Tyrosine Kinase/Phosphatase Assay

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- Reagent Preparation: Prepare all reagents as per the manufacturer's instructions for the specific kinase or phosphatase assay kit.
- Compound Dilution: Prepare a serial dilution of **Prolyl-tyrosine** in the appropriate assay buffer.
- Assay Reaction: In a microplate, combine the enzyme, substrate, and **Prolyl-tyrosine** at various concentrations. Include a positive control (known inhibitor/activator) and a negative control (vehicle).
- Initiation and Incubation: Initiate the reaction (e.g., by adding ATP for a kinase assay) and incubate for the recommended time and temperature.
- Signal Detection: Stop the reaction and measure the output signal (e.g., fluorescence, absorbance) using a plate reader.
- Data Analysis: Calculate the percentage of inhibition or activation relative to the controls and determine the IC50 or EC50 value if applicable.

Conclusion and Future Directions

This technical guide provides a comprehensive and experimentally-driven approach to elucidating the cell signaling pathways affected by **Prolyl-tyrosine**. By systematically investigating the activation of the primary AdipoR1/AMPK axis and its potential downstream crosstalk with the PI3K/Akt, MAPK/ERK, and mTOR pathways, researchers can gain a deeper understanding of the molecular mechanisms underlying the biological effects of this promising dipeptide. The detailed protocols and workflows provided herein serve as a robust starting point for these investigations.

Future research should aim to identify the specific downstream targets of these pathways that are modulated by **Prolyl-tyrosine**. Phosphoproteomic studies could provide a global view of the changes in protein phosphorylation in response to **Prolyl-tyrosine** treatment. Furthermore, in vivo studies in relevant animal models are crucial to validate the physiological relevance of these signaling pathways in the context of **Prolyl-tyrosine**'s effects on cognitive function and metabolism.

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References

- ERK Signaling. Abeomics. [Link]
- Measuring agonist-induced ERK MAP kinase phosphorylation for G-protein-coupled receptors. PMC. [Link]
- AMPK activation represses the mTOR pathway. ResearchGate. [Link]
- In vitro and in silico characterization of adiponectin-receptor agonist dipeptides. PMC. [Link]
- MAPK-ERK Signaling Pathway. Elabscience. [Link]
- Western blot band for Erk and phopho(p). ResearchGate. [Link]
- The adiponectin receptors AdipoR1 and AdipoR2 activate ERK1/2 through a Src/Ras-dependent pathway and stimulate cell growth. Journal of Biological Chemistry. [Link]
- The adiponectin receptors AdipoR1 and AdipoR2 activate ERK1/2 through a Src/Ras-dependent pathway and stimulate cell growth. PMC. [Link]
- Best Practice for Western Blot Detection of Phosphorylation Events. Bio-Rad Antibodies. [Link]
- Discovery of a novel potent peptide agonist to adiponectin receptor 1. PMC. [Link]
- Can anyone suggest me protocol for western blot of phospho mTOR? ResearchGate. [Link]
- Oral Administration of the Adiponectin Receptor 1 Agonistic Dipeptide Tyr-Pro Prevents Hyperglycemia in Spontaneously Diabetic Torii Rats. ACS Omega. [Link]
- AMPK exerts dual regulatory effects on the PI3K pathway. PMC. [Link]
- AMPK-mediated activation of Akt protects renal tubular cells from stress-induced apoptosis in vitro and ameliorates ischemic AKI in vivo. PubMed. [Link]
- Potential Adiponectin Receptor Response Modifier Therapeutics. PMC. [Link]

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- AdipoRon, an adiponectin receptor agonist, attenuates PDGF-induced VSMC proliferation through inhibition of mTOR signaling independent of AMPK. PMC. [Link]
- AMPK decreases ERK1/2 activity and cancer cell sensitivity to nutrition deprivation by mediating a positive feedback loop involving eEF2K. PMC. [Link]
- What are ADIPOR1 agonists and how do they work? Patsnap Synapse. [Link]
- The critical role of AMPK in driving Akt activation under stress, tumorigenesis and drug resistance. NIH. [Link]
- The critical role of AMPK in driving Akt activation under stress, tumorigenesis and drug resistance. PubMed. [Link]
- Antidiabetic adiponectin receptor agonist AdipoRon suppresses tumour growth of pancreatic cancer by inducing RIPK1/ERK-dependent necroptosis. PMC. [Link]
- Adiponectin pathway regulates cerebral metabolic dysfunction and neuroinflammation via the AdipoR1/PI3K/Akt axis in Perioperative Neurocognitive Disorder. PubMed Central. [Link]

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Sources

- 1. In vitro and in silico characterization of adiponectin-receptor agonist dipeptides - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. AMPK exerts dual regulatory effects on the PI3K pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Adiponectin pathway regulates cerebral metabolic dysfunction and neuroinflammation via the AdipoR1/PI3K/Akt axis in Perioperative Neurocognitive Disorder - PMC [pmc.ncbi.nlm.nih.gov]

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- 6. ccrod.cancer.gov [ccrod.cancer.gov]
- 7. bio-rad-antibodies.com [bio-rad-antibodies.com]
- 8. researchgate.net [researchgate.net]
- 9. The adiponectin receptors AdipoR1 and AdipoR2 activate ERK1/2 through a Src/Ras-dependent pathway and stimulate cell growth - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Measuring agonist-induced ERK MAP kinase phosphorylation for G-protein-coupled receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Phospho-ERK Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]

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